

Essential Safety and Operational Guide for Handling IV-361

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IV-361

Cat. No.: B8210087

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety, and logistical information for the handling of **IV-361**, a potent and selective CDK7 inhibitor. Given that a specific Safety Data Sheet (SDS) for **IV-361** is not publicly available, the following guidance is based on best practices for handling potent, research-grade kinase inhibitors and should be adapted to your specific laboratory conditions and institutional safety protocols. Always treat unknown compounds as potentially hazardous.

Quantitative Data Summary

The following table summarizes essential quantitative information for handling **IV-361**. Since specific toxicological data like Occupational Exposure Limits (OELs) are not available, a conservative approach is recommended.

Parameter	Value/Recommendation	Source/Rationale
Compound Name	IV-361	Internal Designator
CAS Number	2055741-39-2	Chemical Abstracts Service
Molecular Formula	C ₂₃ H ₃₂ FN ₅ O ₂ Si	Scientific Literature
Molecular Weight	457.62 g/mol	Scientific Literature
Occupational Exposure Limit (OEL)	Not Established. Assume potent compound status and handle with high containment.	Precautionary Principle
Recommended Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 6 months.	Supplier Recommendations
Solubility	Soluble in DMSO.	Supplier Information
Waste Category	Hazardous Chemical Waste	EPA/RCRA Guidelines

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **IV-361** to prevent inhalation, ingestion, and skin contact.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles. Lab Coat: Disposable or dedicated non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles or face shield. Lab Coat: Standard laboratory coat. Ventilation: Chemical fume hood.
In Vitro / In Vivo Experiments	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat.

Experimental Protocols: Step-by-Step Handling and Disposal

3.1. Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks within a fume hood.
- **Verify:** Confirm that the compound name, CAS number, and quantity match the order.
- **Log:** Record the compound in your chemical inventory system.
- **Store:** Store the compound at the recommended temperature (-20°C for solid, -80°C for solutions) in a designated, labeled, and secure location.

3.2. Stock Solution Preparation (Example: 10 mM DMSO Stock)

- **Pre-calculation:** Determine the required mass of **IV-361** and volume of DMSO. For 1 ml of a 10 mM solution, you will need 4.576 mg of **IV-361**.

- PPE: Don all required PPE for handling solid compounds.
- Weighing: In a chemical fume hood or powder containment hood, carefully weigh the desired amount of **IV-361** into a tared vial.
- Solubilization: Add the calculated volume of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, date, and your initials.
- Storage: Store the stock solution at -80°C.

3.3. Disposal Plan

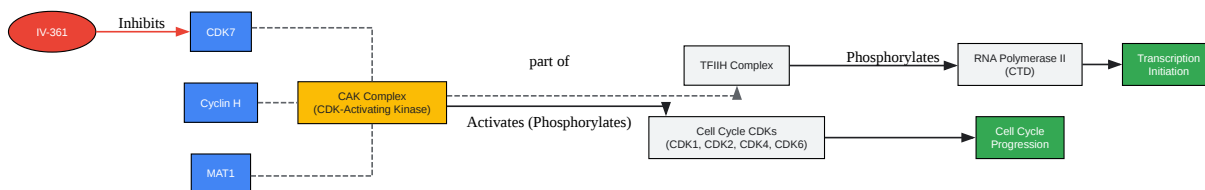
Proper disposal of **IV-361** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste:
 - Collect all disposable items that have come into contact with **IV-361** (e.g., pipette tips, tubes, gloves, weighing paper) in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Label the container as "Hazardous Waste: **IV-361** (CDK7 Inhibitor)".
- Liquid Waste:
 - Collect all unused solutions and contaminated media in a labeled, leak-proof hazardous waste container.
 - Do not pour any liquid waste containing **IV-361** down the drain.
 - Segregate waste streams as required by your institution (e.g., halogenated vs. non-halogenated solvents).
- Decontamination:

- Wipe down all work surfaces (fume hood, benchtop) with an appropriate deactivating solution (if known) or a strong detergent, followed by 70% ethanol.
- Decontaminate all non-disposable equipment (e.g., spatulas, glassware) by soaking in a suitable cleaning solution before standard washing procedures.
- Waste Pickup:
 - Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department.

Mandatory Visualizations

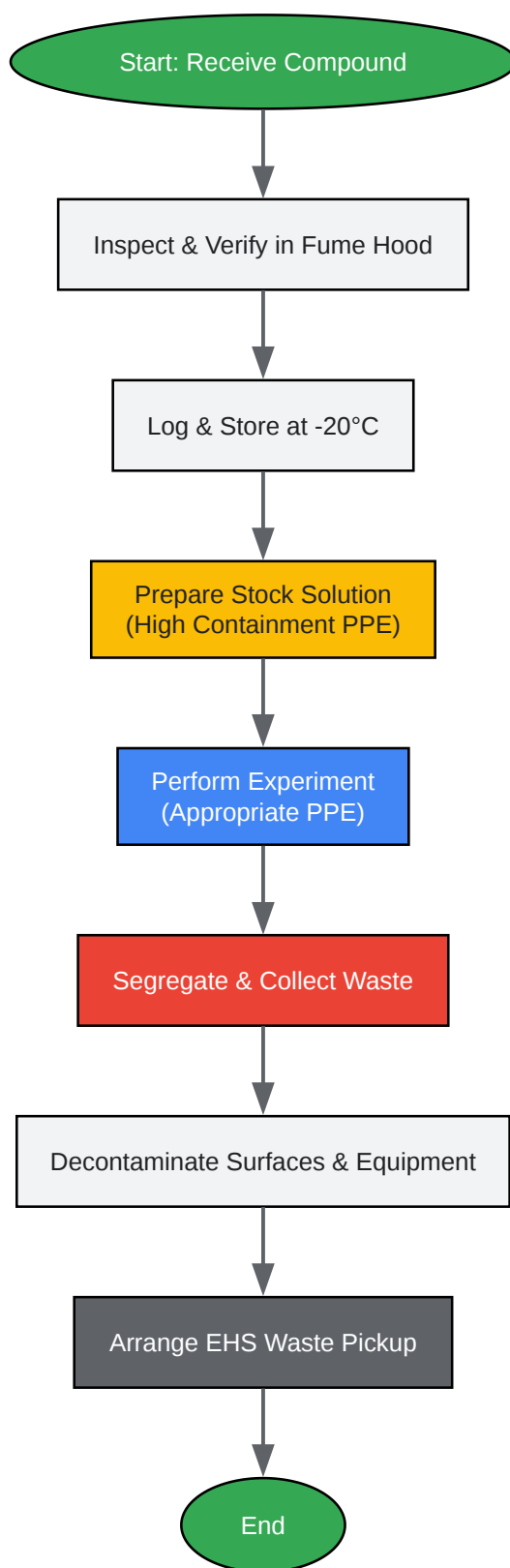
4.1. CDK7 Signaling Pathway



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Caption: Simplified signaling pathway of CDK7 and its inhibition by **IV-361**.

4.2. Experimental Workflow for Handling **IV-361**



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Caption: Step-by-step workflow for the safe handling and disposal of **IV-361**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com